

Application Notes: Immunohistochemical Detection of Globo H in Tissue Samples

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Compound of Interest

Compound Name: *Globo H*
CAS No.: 207384-96-1
Cat. No.: B16125819

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Introduction

Globo H is a hexasaccharide carbohydrate antigen found on the surface of cells as a glycolipid or glycoprotein.[1][2] It is recognized as a tumor-associated carbohydrate antigen (TACA) due to its significant overexpression in a wide array of epithelial cancers, including breast, prostate, lung, gastric, ovarian, and pancreatic cancers.[1][2] In contrast, its expression in normal tissues is typically limited to the secretory borders of cells.[1][2] This differential expression makes **Globo H** a compelling target for cancer diagnostics, prognostics, and immunotherapeutic strategies.[1][3] Immunohistochemistry (IHC) is a powerful and widely used technique to visualize the presence and distribution of **Globo H** within the cellular context of formalin-fixed, paraffin-embedded (FFPE) tissues, providing valuable insights for both research and clinical applications.[3][4]

Principle of the Method

This protocol outlines the immunohistochemical detection of **Globo H** in FFPE tissue sections. The procedure involves deparaffinizing and rehydrating the tissue, followed by an antigen retrieval step to unmask the **Globo H** epitope.[5][6] A primary antibody specifically targeting

Globo H is applied, followed by a secondary antibody conjugated to an enzyme (e.g., Horseradish Peroxidase - HRP). Finally, a chromogenic substrate, such as Diaminobenzidine (DAB), is added, which reacts with the enzyme to produce a colored precipitate at the antigen site, allowing for visualization under a light microscope.^[7]

Experimental Protocols

I. Required Materials and Reagents

Antibodies & Detection Reagents

Reagent	Example Product	Recommended Concentration/Dilution
Primary Antibody	Mouse Anti-Human Globo H (Clone: VK9) ^{[1][2]}	5 µg/mL ^[1] or user-determined optimal dilution
Isotype Control	Mouse IgG3 Kappa Isotype Control ^[1]	Match primary antibody concentration
Secondary Antibody	Biotinylated Anti-Mouse IgG	Manufacturer's recommendation
Detection System	Streptavidin-HRP (or other polymer-based HRP system)	Manufacturer's recommendation
Substrate-Chromogen	DAB (3,3'-Diaminobenzidine) Kit ^{[1][7]}	Prepare according to kit instructions

Buffers and Solutions

Reagent	Preparation
Xylene	Histology grade
Ethanol	100%, 95%, 80%, 70% dilutions in distilled water
Phosphate Buffered Saline (PBS)	0.01M, pH 7.4
Antigen Retrieval Buffer	10 mM Sodium Citrate Buffer, pH 6.0[8][9] OR 1mM EDTA, pH 8.0[9]
Peroxide Block	3% Hydrogen Peroxide in Methanol or PBS[8]
Blocking Buffer	10% Normal Goat Serum or 1-5% BSA in PBS
Antibody Diluent	1% BSA in PBS
Counterstain	Harris' Hematoxylin[1]
Mounting Medium	Permanent, xylene-based mounting medium

II. Detailed Staining Protocol

Step 1: Deparaffinization and Rehydration This procedure is for FFPE tissue sections mounted on positively charged slides.[10]

- Immerse slides in Xylene: 2 changes for 5-10 minutes each.[8][11]
- Immerse slides in 100% Ethanol: 2 changes for 3-5 minutes each.[8]
- Immerse slides in 95% Ethanol: 1 change for 3 minutes.[8]
- Immerse slides in 70% Ethanol: 1 change for 3 minutes.[8]
- Rinse slides thoroughly in running tap water, followed by a final rinse in distilled water.[11]

Step 2: Antigen Retrieval Formalin fixation creates protein cross-links that can mask the **Globo H** epitope.[5][6] Heat-Induced Epitope Retrieval (HIER) is the most common method to reverse this masking.[12]

- Place slides in a staining rack and immerse them in a container filled with Antigen Retrieval Buffer (e.g., 10 mM Citrate Buffer, pH 6.0).[8]
- Heat the container in a pressure cooker, microwave, or water bath to 95-100°C for 10-20 minutes.[8][12] Optimal time should be determined empirically.
- Remove the container from the heat source and allow the slides to cool to room temperature in the buffer for at least 20-35 minutes.[8][12]
- Rinse slides with PBS: 2 changes for 5 minutes each.[8]

Step 3: Immunostaining

- Peroxidase Block: Incubate sections with 3% H₂O₂ for 10 minutes at room temperature to block endogenous peroxidase activity.[8] Rinse with PBS (2 x 5 min).
- Blocking: Apply blocking buffer (e.g., 10% Normal Goat Serum) and incubate for 30-60 minutes at room temperature in a humidified chamber to prevent non-specific antibody binding.[9]
- Primary Antibody Incubation: Drain the blocking buffer (do not rinse). Apply the diluted anti-**Globo H** primary antibody (and isotype control on a separate slide) to cover the tissue section. Incubate overnight at 4°C or for 60 minutes at 37°C in a humidified chamber.[13]
- Washing: Rinse slides gently with PBS and then wash in PBS (3 x 5 min).
- Secondary Antibody Incubation: Apply the biotinylated secondary antibody according to the manufacturer's recommended dilution. Incubate for 30 minutes at room temperature in a humidified chamber.
- Washing: Rinse and wash in PBS as in Step 3.4.
- Detection: Apply Streptavidin-HRP reagent and incubate for 20-30 minutes at room temperature in a humidified chamber.
- Washing: Rinse and wash in PBS as in Step 3.4.

- Chromogen Development: Apply freshly prepared DAB substrate solution. Monitor color development under a microscope (typically 1-5 minutes). The target will appear as a brown precipitate.[\[7\]](#)[\[8\]](#)
- Stop Reaction: Immerse slides in distilled or tap water to stop the color development.[\[11\]](#)

Step 4: Counterstaining, Dehydration, and Mounting

- Counterstain: Immerse slides in Hematoxylin for 1-2 minutes to stain cell nuclei.[\[8\]](#)
- Rinsing: Rinse slides in running tap water for 5-10 minutes until the water runs clear.[\[8\]](#)
- Dehydration: Dehydrate the sections by immersing them in increasing concentrations of ethanol (e.g., 95% for 5 min, 100% for 2 x 5 min).[\[8\]](#)
- Clearing: Clear the slides in xylene (2-3 changes for 5 minutes each).[\[8\]](#)
- Mounting: Apply a drop of permanent mounting medium to the slide and place a coverslip, avoiding air bubbles. Allow slides to dry before viewing.

Data Interpretation and Visualization

Globo H Expression Scoring

Globo H expression is primarily observed on the cell membrane and in the cytoplasm.[\[3\]](#) A semi-quantitative H-score is commonly used to evaluate the staining results, which considers both the intensity and the percentage of positive cells.[\[14\]](#)[\[15\]](#)

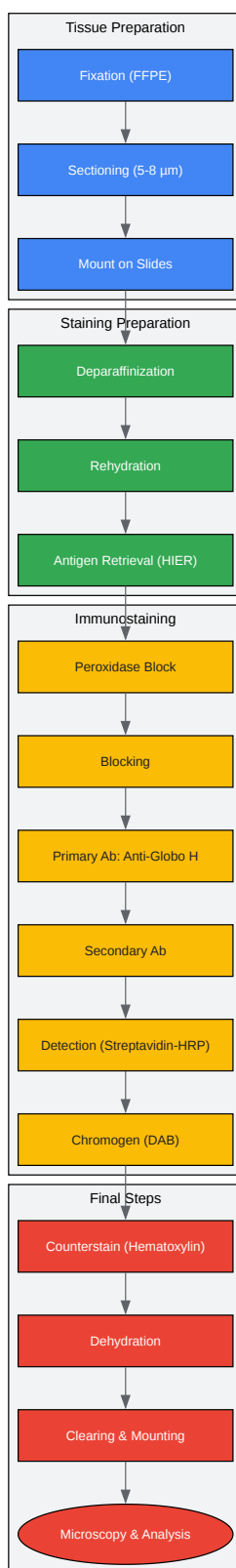
H-Score Calculation

The H-score is calculated using the following formula: $H\text{-score} = [1 \times (\% \text{ of cells with weak intensity})] + [2 \times (\% \text{ of cells with moderate intensity})] + [3 \times (\% \text{ of cells with strong intensity})]$ [\[15\]](#)

The final score ranges from 0 to 300. A threshold is often established to classify tumors as having low or high **Globo H** expression (e.g., an H-score ≥ 20).[\[14\]](#)

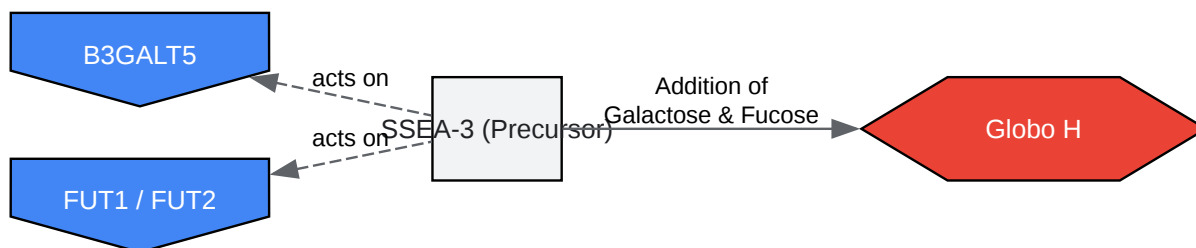
Staining Intensity	Score	Description
Negative	0	No detectable staining. [14]
Weak (1+)	1	Translucent or low-level expression. [14]
Moderate (2+)	2	Opaque, easily visible staining. [14]
Strong (3+)	3	Solid, intense staining. [14]

Diagrams



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Caption: Workflow for **Globo H** Immunohistochemistry.



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Caption: Simplified Biosynthesis of **Globo H**.

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References

- 1. Globo H Monoclonal Antibody (VK9) (14-9700-82) [[thermofisher.com](https://www.thermofisher.com)]
- 2. Glycan microarray of Globo H and related structures for quantitative analysis of breast cancer - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 3. Globo H Is a Promising Theranostic Marker for Intrahepatic Cholangiocarcinoma - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 4. WO2020198699A2 - Companion diagnostic assay for globo-h related cancer therapy - Google Patents [patents.google.com]
- 5. IHC antigen retrieval protocol | Abcam [[abcam.com](https://www.abcam.com)]
- 6. Antigen Retrieval in IHC: Why It Matters and How to Get It Right [[atlasantibodies.com](https://www.atlasantibodies.com)]
- 7. Detection Systems in Immunohistochemistry - National Diagnostics [[nationaldiagnostics.com](https://www.nationaldiagnostics.com)]
- 8. Immunohistochemistry(IHC) Protocol [[immunohistochemistry.us](https://www.immunohistochemistry.us)]
- 9. Immunohistochemistry Protocol & Troubleshooting - Creative Biolabs [[creativebiolabs.net](https://www.creativebiolabs.net)]
- 10. The Method of IHC Antigen Retrieval - Creative Diagnostics [[creative-diagnostics.com](https://www.creative-diagnostics.com)]
- 11. [bosterbio.com](https://www.bosterbio.com) [[bosterbio.com](https://www.bosterbio.com)]

- [12. IHC Antigen Retrieval | Proteintech Group \[ptglab.com\]](#)
- [13. Immunohistochemistry \(IHC\): The Complete Guide | Antibodies.com \[antibodies.com\]](#)
- [14. Investigation of the impact of Globo-H expression on the progression of gastric cancer - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [15. jtc.bmj.com \[jtc.bmj.com\]](#)
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